

Cinnamaldehyde Diethyl Acetal: A Technical Safety Review for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Cinnamaldehyde diethyl acetal

Cat. No.: B151385

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An In-depth Guide to the Material Safety Data Sheet (MSDS) and Toxicological Profile

Cinnamaldehyde diethyl acetal, a fragrance and flavoring agent, is a compound of interest for researchers and drug development professionals due to its potential applications. A thorough understanding of its safety profile is paramount for its handling and use in experimental and developmental settings. This technical guide provides a comprehensive review of the available material safety data for **cinnamaldehyde diethyl acetal**, drawing upon existing data and information from structurally related compounds to offer a complete safety overview.

Chemical and Physical Properties

Cinnamaldehyde diethyl acetal is a colorless to pale yellow liquid. Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	7148-78-9	[1]
Molecular Formula	C ₁₃ H ₁₈ O ₂	[1]
Molecular Weight	206.28 g/mol	[1]
Boiling Point	126-127 °C @ 10 Torr	[1]
Flash Point	110 °C (230 °F)	[2]
Density	0.984 g/cm ³ (predicted)	[1]
Solubility	Soluble in alcohol.	[2]

Hazard Identification and GHS Classification

The GHS classification for **cinnamaldehyde diethyl acetal** is not definitively established, with some sources indicating no classification and others suggesting potential hazards. Based on data for the parent compound, cinnamaldehyde, and general knowledge of acetals, a cautious approach to handling is recommended.

Inferred GHS Classification (based on available data):

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Note: This classification is inferred and should be used for guidance pending official classification.

Toxicological Data

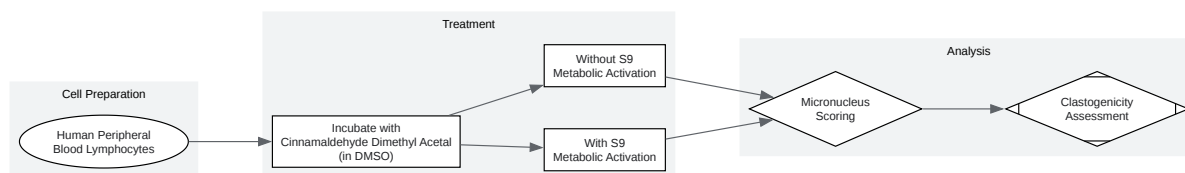
Direct toxicological data for **cinnamaldehyde diethyl acetal** is limited. Therefore, data from its parent compound, cinnamaldehyde, and a structurally similar compound, cinnamaldehyde dimethyl acetal, are presented to infer potential toxicity. Acetals are generally expected to hydrolyze to their constituent aldehyde and alcohol in acidic environments, such as the stomach, suggesting that the toxicology of **cinnamaldehyde diethyl acetal** is likely influenced by cinnamaldehyde and ethanol.

Endpoint	Species	Route	Value	Reference
Cinnamaldehyde Dimethyl Acetal				
Acute Oral Toxicity (LD50)	Rat	Oral	3700 mg/kg	[3]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 5000 mg/kg	[3]
Cinnamaldehyde				
Skin Sensitization	Human	Dermal	Known sensitizer	[4]

Experimental Protocols

In Vitro Micronucleus Test (for Cinnamaldehyde Dimethyl Acetal):

A study on cinnamaldehyde dimethyl acetal, a close structural analog, assessed its clastogenic activity using an in vitro micronucleus test in human peripheral blood lymphocytes, following OECD Guideline 487. The cells were treated with the test substance in dimethyl sulfoxide (DMSO) at various concentrations. The analysis of micronuclei was conducted at different time points, both with and without metabolic activation (S9). The results indicated that cinnamaldehyde dimethyl acetal was not clastogenic under the study conditions[5].



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Caption: In Vitro Micronucleus Test Workflow.

Safe Handling and Storage

Proper handling and storage procedures are crucial to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE):

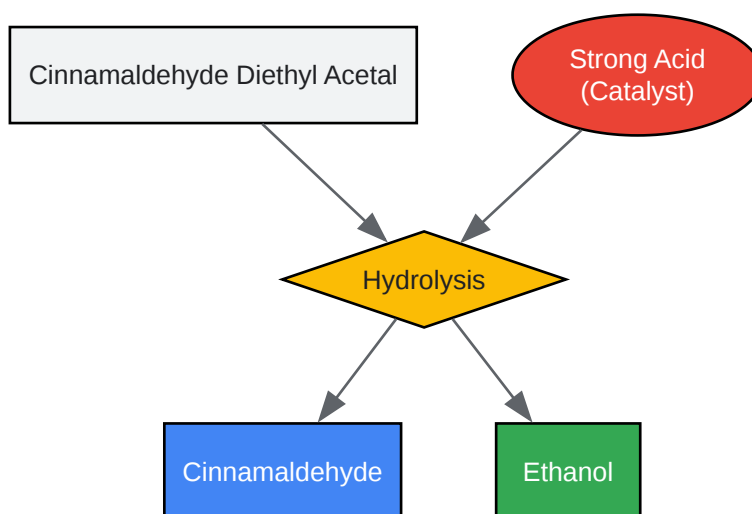
- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.
- Body Protection: Wear a lab coat.

Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- Keep container tightly closed.
- Store away from oxidizing agents.

Stability and Reactivity

Cinnamaldehyde diethyl acetal is generally stable under recommended storage conditions. However, like other acetals, it may be sensitive to strong acids, which can catalyze its hydrolysis back to cinnamaldehyde and ethanol.



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Caption: Hydrolysis of **Cinnamaldehyde Diethyl Acetal**.

Ecological Information

Specific ecotoxicological data for **cinnamaldehyde diethyl acetal** is not readily available. The environmental fate of this compound is expected to be influenced by its hydrolysis to cinnamaldehyde and ethanol. Cinnamaldehyde is known to be biodegradable[6].

Conclusion

While a complete safety data sheet for **cinnamaldehyde diethyl acetal** is not publicly available, a review of its chemical properties and data from structurally related compounds provides a basis for its safe handling and use. It should be treated as a potential skin, eye, and respiratory irritant. The toxicological profile is likely dominated by the properties of its hydrolysis products, cinnamaldehyde and ethanol. Researchers and drug development professionals should adhere to standard laboratory safety practices, including the use of appropriate personal protective equipment, and ensure adequate ventilation when working with this

compound. Further toxicological studies are warranted to fully characterize the safety profile of **cinnamaldehyde diethyl acetal**.

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